An In-depth Technical Guide to the Physicochemical Properties of 4-tert-Butylcyclohexanecarbaldehyde

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Compound of Interest

Compound Name:	*4-tert-Butylcyclohexanecarbaldehyde*
CAS No.:	*20691-52-5*
Cat. No.:	*B025711*

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Abstract: This technical guide provides a comprehensive overview of the core physicochemical properties of **4-tert-Butylcyclohexanecarbaldehyde** (TBCHA), a key aliphatic aldehyde in various industrial applications. The document is structured to provide researchers, scientists, and drug development professionals with an in-depth understanding of its molecular structure, isomerism, and key physical and chemical characteristics. Detailed experimental protocols for property determination are included, emphasizing the causality behind methodological choices to ensure scientific integrity. All data is supported by authoritative references to provide a self-validating and reliable resource for laboratory and development settings.

Introduction to **4-tert-Butylcyclohexanecarbaldehyde**

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4-tert-Butylcyclohexanecarbaldehyde, with the chemical formula C11H20O, is a substituted cyclic aldehyde.[1][2] Its structure consists of a cyclohexane ring substituted with a bulky tert-butyl group and a formyl (aldehyde) group at the 1 and 4 positions, respectively.[2] This compound is of significant interest, particularly in the fragrance industry, for its characteristic floral and woody odor.[1] The presence of the tert-butyl group "locks" the conformation of the cyclohexane ring, leading to distinct and separable cis and trans isomers, which possess different physical properties and sensory profiles. Understanding the physicochemical properties of this compound is paramount for its application in formulation science, for predicting its environmental fate, and for ensuring safe handling and storage.

Molecular Structure and Isomerism

The defining structural feature of **4-tert-Butylcyclohexanecarbaldehyde** is the potential for geometric isomerism due to the substituted cyclohexane ring.[3] The two substituents—the tert-butyl group and the aldehyde group—can be oriented on the same side of the ring (cis isomer) or on opposite sides (trans isomer).[4]

- Trans-isomer: Generally, the more stable configuration where the bulky tert-butyl group occupies an equatorial position to minimize steric hindrance, and the aldehyde group is also in an equatorial position.
- Cis-isomer: A less stable configuration where one of the substituents is forced into an axial position, leading to greater steric strain.

These isomers are diastereomers, meaning they are stereoisomers that are not mirror images of each other and thus have different physical properties such as boiling points, melting points, and densities.[5][6] The commercial product is often a mixture of these isomers.[1]

Caption: Conformational isomers of **4-tert-Butylcyclohexanecarbaldehyde**.

Core Physicochemical Properties

The physical and chemical properties of **4-tert-Butylcyclohexanecarbaldehyde** are crucial for its handling, formulation, and application. The data presented below is for the typical isomeric mixture unless otherwise specified.

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Property	Value	Source(s)
Molecular Formula	C11H20O	[1][2]
Molecular Weight	168.28 g/mol	[1][2]
Appearance	Colorless to pale yellow clear liquid	[1]
Odor	Floral, woody	[1]
Boiling Point	221.0 to 222.0 °C at 760 mmHg	[1]
Vapor Pressure	0.1 mmHg at 25.0 °C (estimated)	[1]
Flash Point	75.0 °C (167.0 °F) (Tag Closed Cup)	[1]
Solubility	Insoluble in water (est. 30.23 mg/L at 25 °C); Soluble in alcohol.	[1]
logP (o/w)	3.676 (estimated)	[1]

Spectroscopic Analysis

Spectroscopic data is essential for the structural elucidation and quality control of **4-tert-Butylcyclohexanecarbaldehyde**.

- Infrared (IR) Spectroscopy: The IR spectrum is characterized by a strong absorption band around 1720-1740 cm^{-1}, which is indicative of the C=O (carbonyl) stretching of the aldehyde group. Additional peaks in the 2720-2820 cm^{-1} region correspond to the C-H stretch of the aldehyde.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - ^1H NMR: The spectrum will show a characteristic singlet for the nine equivalent protons of the tert-butyl group around 0.8-1.0 ppm. The aldehyde proton will appear as a singlet or a triplet (depending on adjacent protons) significantly downfield, typically in the range of 9.5-

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10.0 ppm. The cyclohexane ring protons will produce complex multiplets in the 1.0-2.5 ppm region.

- ^{13}C NMR: The carbonyl carbon of the aldehyde is highly deshielded and will appear around 200-205 ppm. The quaternary carbon and the methyl carbons of the tert-butyl group will have distinct signals, typically around 32 ppm and 27 ppm, respectively. The carbons of the cyclohexane ring will resonate in the 20-50 ppm range.[7]

Experimental Protocol: Determination of Solubility

This section outlines a standardized workflow for determining the solubility of **4-tert-Butylcyclohexanecarbaldehyde** in various solvents, a critical parameter for formulation development.

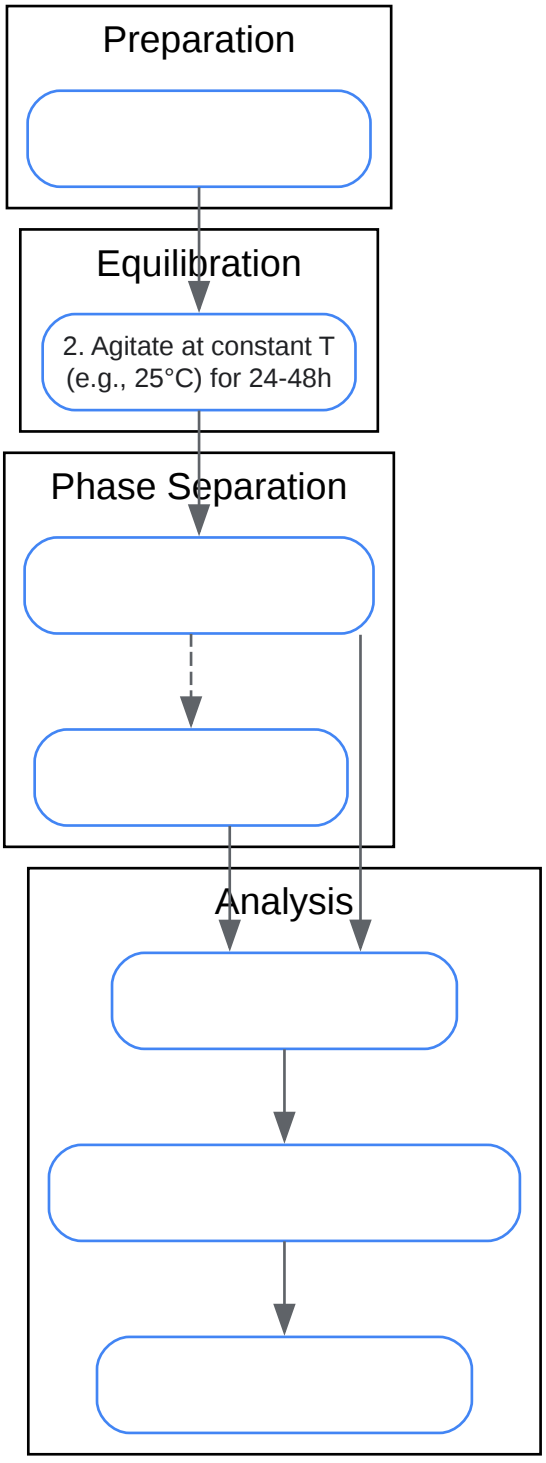
Rationale: The shake-flask method (OECD Guideline 105) is a robust and widely accepted standard for determining water solubility. For organic solvents, a gravimetric approach is reliable. Temperature control is critical as solubility is highly temperature-dependent.

Methodology: Shake-Flask Method for Water Solubility

- Preparation: Add an excess amount of **4-tert-Butylcyclohexanecarbaldehyde** to a known volume of deionized water in a stoppered flask.
- Equilibration: Agitate the flask at a constant, controlled temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The agitation must be sufficient to disperse the substance but not so vigorous as to cause emulsification.
- Phase Separation: Cease agitation and allow the mixture to stand undisturbed at the same constant temperature until the aqueous and organic phases have clearly separated. Centrifugation may be required to separate fine dispersions.
- Sampling: Carefully extract a sample from the center of the aqueous phase using a syringe, avoiding any undissolved material.
- Analysis: Analyze the concentration of the dissolved substance in the aqueous sample using a suitable analytical technique, such as Gas Chromatography (GC) with a Flame Ionization Detector (FID), calibrated with known standards.

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- Calculation: Express the solubility in mg/L or other appropriate units based on the measured concentration and the volume of the sample.



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Caption: Workflow for determining water solubility via the shake-flask method.

Safety and Handling

4-tert-Butylcyclohexanecarbaldehyde is classified as a combustible liquid and can cause skin and serious eye irritation. It may also cause an allergic skin reaction.[8]

- Handling: Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[9][10] Handle in a well-ventilated area and keep away from heat, sparks, open flames, and hot surfaces.[8][11]
- Storage: Store in a cool, well-ventilated, dry place in a tightly closed container.[8][11]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[8][10] If on skin, wash with plenty of soap and water.[8][10] If irritation or rash occurs, seek medical advice.[8]

Conclusion

4-tert-Butylcyclohexanecarbaldehyde is a compound with well-defined physicochemical properties that are heavily influenced by its cis/trans isomerism. Its moderate volatility, limited water solubility, and characteristic odor profile make it a valuable ingredient in the fragrance industry. A thorough understanding of its properties, as detailed in this guide, is essential for its safe and effective application in scientific research and industrial development. The provided protocols offer a validated framework for the precise characterization of this and similar chemical entities.

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